

what is 2-iodoacetic acid used for in biochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-iodoacetic acid

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An In-depth Technical Guide to the Applications of **2-Iodoacetic Acid** in Biochemistry

For Researchers, Scientists, and Drug Development Professionals

Introduction

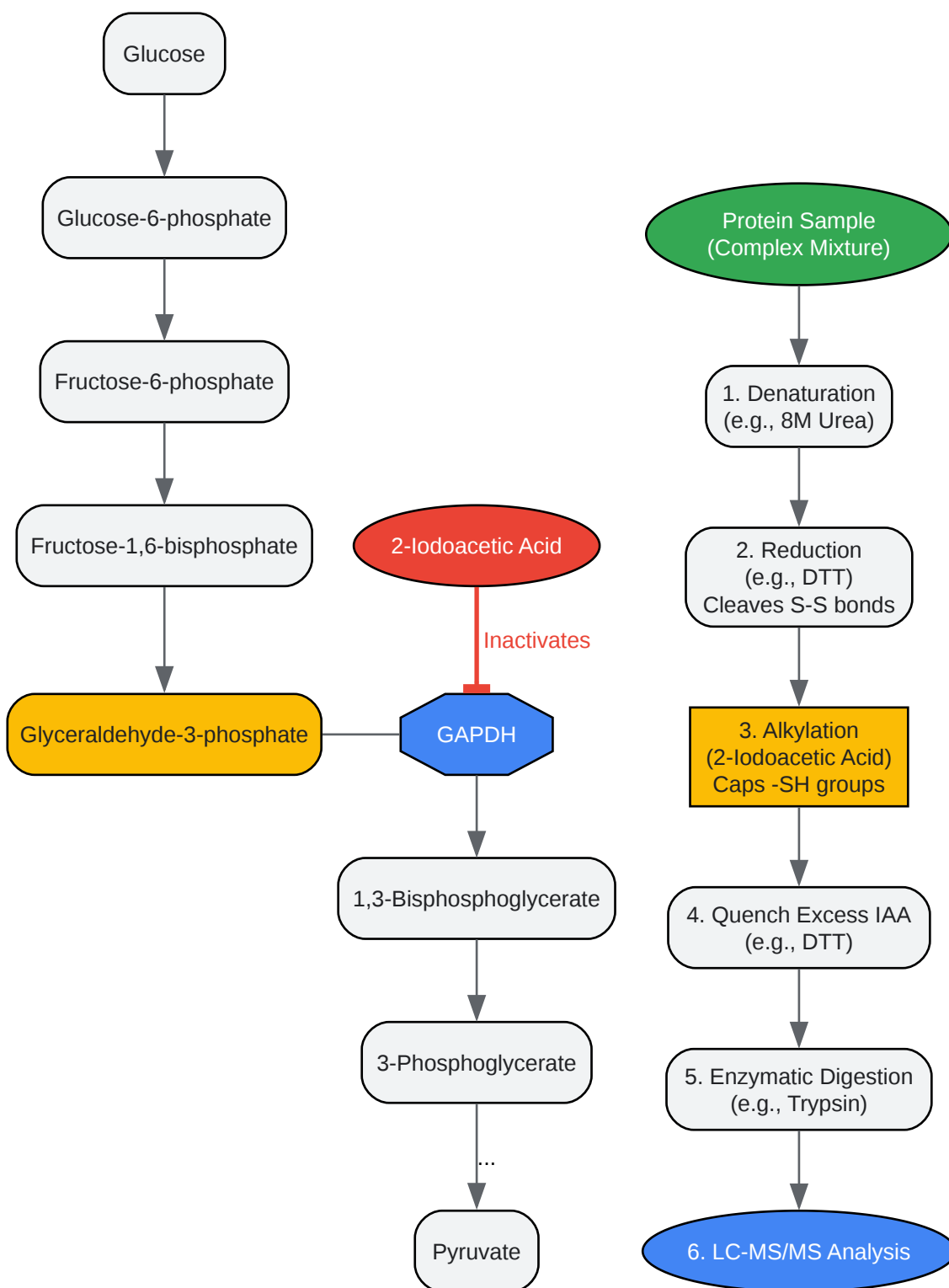
2-Iodoacetic acid (IAA) is a derivative of acetic acid that serves as a potent and widely utilized tool in biochemistry and molecular biology.[1][2] Its utility stems from its function as an alkylating agent, which covalently modifies specific amino acid residues within proteins.[1][3] This irreversible modification allows researchers to probe protein structure, elucidate enzyme mechanisms, and control metabolic pathways. This guide provides a comprehensive overview of the core applications of **2-iodoacetic acid**, with a focus on its mechanism of action, its role in the study of glycolysis, enzyme inhibition, and its indispensable function in proteomics.

Core Mechanism of Action: Irreversible Alkylation

The primary biochemical function of **2-iodoacetic acid** is the irreversible alkylation of nucleophilic amino acid residues.[1][4] It reacts most readily with the deprotonated thiol group (thiolate) of cysteine residues via a bimolecular nucleophilic substitution (SN2) reaction.[5][6][7][8] This reaction forms a stable thioether bond, resulting in an S-carboxymethylcysteine residue.[9] The modification is essentially irreversible under physiological conditions.

While highly reactive towards cysteine thiols, side reactions can occur with other residues like lysine, histidine, and methionine, particularly at higher pH values, concentrations, or

temperatures.[10] The reaction is typically performed in the dark as iodo-compounds can be light-sensitive.[11][12]



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- To cite this document: BenchChem. [what is 2-iodoacetic acid used for in biochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1512808#what-is-2-iodoacetic-acid-used-for-in-biochemistry]

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